

# Commercial suppliers of research-grade 5-Bromo-2-fluorobenzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *5-Bromo-2-fluorobenzaldehyde*

Cat. No.: *B134332*

[Get Quote](#)

## An In-depth Technical Guide to Research-Grade **5-Bromo-2-fluorobenzaldehyde**

For researchers, scientists, and professionals in drug development, **5-Bromo-2-fluorobenzaldehyde** (CAS No. 93777-26-5) is a versatile and crucial intermediate in organic synthesis. Its unique structure, featuring a benzaldehyde ring substituted with both a bromine and a fluorine atom, enhances its reactivity and makes it an excellent building block for a wide array of complex molecules.<sup>[1]</sup> This guide provides a comprehensive overview of its properties, commercial availability, synthesis, and applications.

## Chemical and Physical Properties

**5-Bromo-2-fluorobenzaldehyde** is valued for its specific chemical characteristics that make it suitable for various transformations in synthetic chemistry.<sup>[2]</sup> Below is a summary of its key physical and chemical properties.

Property	Value	Source(s)
CAS Number	93777-26-5	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrFO	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	203.01 g/mol	<a href="#">[1]</a>
Appearance	White or colorless to light yellow powder, lump, or clear liquid	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	23 °C	<a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	230 °C (lit.)	<a href="#">[1]</a>
63-65 °C / 3mmHg	<a href="#">[5]</a>	
Density	1.71 g/mL at 25 °C (lit.)	
Refractive Index	n <sub>20/D</sub> 1.57 (lit.)	
1.5670-1.5710 @ 20°C	<a href="#">[3]</a>	
Solubility	Soluble in organic solvents like ethanol and acetone; limited solubility in water.	<a href="#">[6]</a>
Storage Temperature	2-8°C	<a href="#">[1]</a>

## Commercial Supplier Specifications

Research-grade **5-Bromo-2-fluorobenzaldehyde** is available from several commercial suppliers. The purity and specifications can vary, so it is crucial to select a supplier that meets the requirements of the intended application.

Supplier	Purity Specification
Sigma-Aldrich	97%
Thermo Scientific Chemicals	≥97.5% (GC)
Chem-Impex	≥ 95% (GC)
Tokyo Chemical Industry (TCI)	>95.0% (GC)
Benchchem	Usually 95%
Henan Allgreen Chemical Co.,LTD	Industrial Grade/99.00%

## Applications in Research and Drug Development

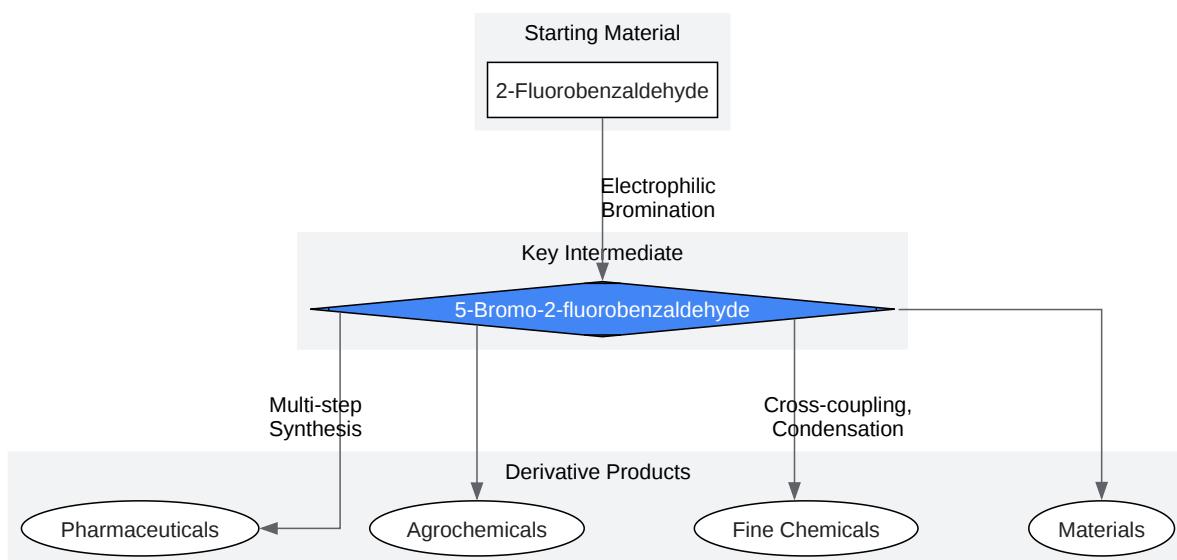
The unique substitution pattern of **5-Bromo-2-fluorobenzaldehyde** makes it an important precursor in various fields:

- Pharmaceutical Synthesis: It is a key intermediate in the synthesis of pharmaceuticals, including potential anti-cancer and anti-inflammatory agents.[\[1\]](#)[\[2\]](#) The compound's structure allows for diverse modifications to create innovative drug formulations.[\[6\]](#)
- Agrochemicals: It serves as a precursor for designing more effective herbicides and pesticides.[\[6\]](#)
- Fine Chemicals: The compound is used in the production of dyes, pigments, and other specialty chemicals.[\[1\]](#)[\[2\]](#)
- Material Science: It finds applications in the development of advanced materials such as polymers, coatings, and Organic Light-Emitting Diodes (OLEDs).[\[1\]](#)[\[6\]](#)
- Fluorescent Probes: It can be employed in creating fluorescent probes for biological imaging and diagnostics.[\[1\]](#)

## Reaction Pathways and Synthetic Utility

The aldehyde and halogen substituents on the aromatic ring are the primary sites of reactivity. The aldehyde group can be readily oxidized to a carboxylic acid (5-bromo-2-fluorobenzoic acid)

or reduced to a primary alcohol (5-bromo-2-fluorobenzyl alcohol), both of which are valuable intermediates.<sup>[7]</sup> The halogen atoms allow for various cross-coupling and substitution reactions.



[Click to download full resolution via product page](#)

Caption: Synthetic utility of **5-Bromo-2-fluorobenzaldehyde**.

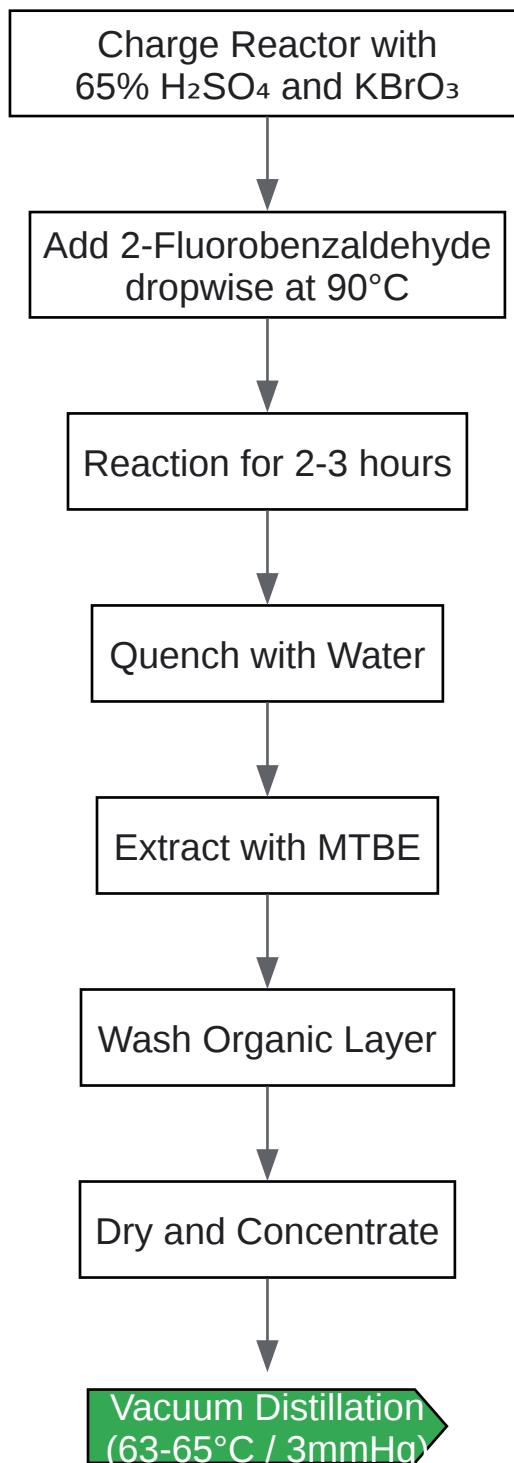
## Experimental Protocols: Synthesis

Several methods for the synthesis of **5-Bromo-2-fluorobenzaldehyde** have been reported. The choice of method often depends on the desired scale, purity, and available starting materials.

### Method 1: Bromination of 2-Fluorobenzaldehyde

This method involves the direct electrophilic bromination of 2-fluorobenzaldehyde. The fluorine atom directs the incoming bromine to the para position.[7]

- Reactants: 2-Fluorobenzaldehyde, a brominating reagent (e.g., N-bromosuccinimide (NBS), potassium bromate, or bromine), and a catalyst (e.g., sulfuric acid or a Lewis acid like anhydrous aluminum trichloride).[5][8][9]
- Procedure (Example using Potassium Bromate):
  - Add 500 mL of 65% aqueous sulfuric acid to a reactor equipped with a stirrer, thermometer, dropping funnel, and condenser.[5]
  - Add 167 g (1 mol) of potassium bromate.[5]
  - Slowly add 124.1 g (1 mol) of 2-fluorobenzaldehyde dropwise while maintaining the reaction temperature at 90°C for 2-3 hours.[5]
  - After the reaction is complete, add 1000 mL of water to the system.[5]
  - Extract the product with methyl tert-butyl ether.[5]
  - Wash the organic phase with aqueous sodium sulfite, dry it over anhydrous sodium sulfate, and filter.[5]
  - Concentrate the filtrate to remove the solvent, yielding a brownish-red oil.[5]
  - Purify the crude product by vacuum distillation to collect the fraction at 63-65°C / 3 mmHg. This typically results in a yield of around 88% with 97% purity.[5]



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **5-Bromo-2-fluorobenzaldehyde**.

## Method 2: Lithiation of 1-Bromo-4-fluorobenzene

This route involves the formation of an organolithium reagent followed by formylation.

- Reactants: 1-Bromo-4-fluorobenzene, n-Butyllithium (n-BuLi), N,N-diisopropylamine, and methyl formate in dry tetrahydrofuran (THF).[10]
- Procedure:
  - To a solution of N,N-diisopropylamine (1.1 eq) in dry THF at -78°C, add n-BuLi (1.2 eq). [10]
  - Stir the mixture for 30 minutes, then add a solution of 1-bromo-4-fluoro-benzene (1 eq) in dry THF.[10]
  - Continue stirring at -78°C for 2 hours.[10]
  - Add methyl formate (1.1 eq) and stir for another 30 minutes at -78°C.[10]
  - Allow the reaction to warm to room temperature and stir for an additional hour.[10]
  - Quench the reaction with water and extract the aqueous layer with ethyl acetate.[10]
  - Wash the combined organic extracts with brine, dry over Na<sub>2</sub>SO<sub>4</sub>, filter, and evaporate the solvent in vacuo.[10]
  - Purify the residue by column chromatography to yield the final product.[10]

This technical guide provides essential information for researchers utilizing **5-Bromo-2-fluorobenzaldehyde**, covering its properties, commercial sources, and key synthetic methodologies to support its effective application in the laboratory.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. nbinno.com [nbinno.com]
- 3. 5-Bromo-2-fluorobenzaldehyde, 98% 250 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 4. 5-Bromo-2-fluorobenzaldehyde | 93777-26-5 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 5. 5-Bromo-2-fluorobenzaldehyde synthesis - chemicalbook [chemicalbook.com]
- 6. innospk.com [innospk.com]
- 7. 5-Bromo-2-fluorobenzaldehyde | 93777-26-5 | Benchchem [benchchem.com]
- 8. Page loading... [wap.guidechem.com]
- 9. CN105884591A - Preparation method of 2-fluoro-5-bromobenzaldehyde - Google Patents [patents.google.com]
- 10. Synthesis routes of 5-Bromo-2-fluorobenzaldehyde [benchchem.com]
- To cite this document: BenchChem. [Commercial suppliers of research-grade 5-Bromo-2-fluorobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134332#commercial-suppliers-of-research-grade-5-bromo-2-fluorobenzaldehyde]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)